

# Clodinafop-propargyl CAS number and chemical structure.

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## Compound of Interest

Compound Name: *Clodinafop-propargyl*

Cat. No.: *B133425*

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## Clodinafop-Propargyl: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Clodinafop-propargyl** is a selective, post-emergence herbicide belonging to the aryloxyphenoxy-propionate chemical class.[1][2] It is widely utilized for the control of annual grass weeds in cereal crops, particularly wheat.[3][4] This technical guide provides an in-depth overview of **clodinafop-propargyl**, including its chemical identity, mechanism of action, synthesis, analytical methodologies, and toxicological profile. The information is intended to serve as a comprehensive resource for professionals in research, science, and drug development.

### Chemical Identity and Properties

**Clodinafop-propargyl** is the prop-2-ynyl ester of clodinafop.[3] The herbicidal activity is primarily attributed to the R-enantiomer.[5]

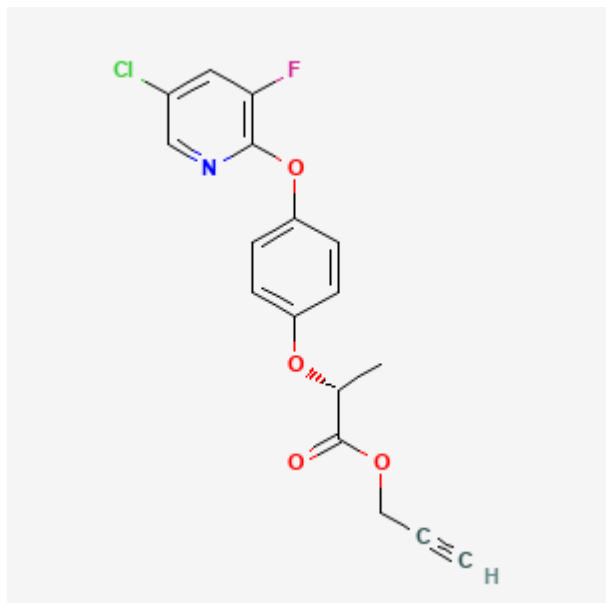
CAS Number: 105512-06-9[2][6]

Chemical Name: 2-Propynyl (R)-2-[4-(5-chloro-3-fluoro-2-pyridinyloxy)phenoxy]propionate[6]

Molecular Formula: C<sub>17</sub>H<sub>13</sub>ClFNO<sub>4</sub>[\[2\]](#)[\[6\]](#)

Molecular Weight: 349.74 g/mol [\[6\]](#)

Chemical Structure:



**Figure 1.** Chemical structure of **Clodinafop-propargyl**.

A summary of the key physicochemical properties of **clodinafop-propargyl** is presented in Table 1.

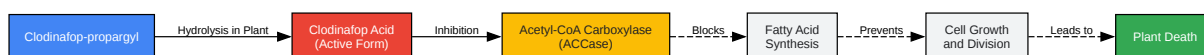
Table 1. Physicochemical Properties of **Clodinafop-propargyl**

Property	Value	References
Physical State	Colorless to off-white crystalline solid	<a href="#">[1]</a> <a href="#">[4]</a>
Melting Point	59.5 °C	<a href="#">[2]</a>
Water Solubility	4.0 mg/L (at 25 °C)	<a href="#">[1]</a>
Octanol-Water Partition Coefficient (log K <sub>ow</sub> )	3.90 (at 25 °C)	<a href="#">[2]</a>
Vapor Pressure	3.19 × 10 <sup>-3</sup> mPa (at 25 °C)	<a href="#">[1]</a>

## Mechanism of Action

**Clodinafop-propargyl** functions as a systemic herbicide that is absorbed through the leaves and sheaths of the plant.[1] Following absorption, it is translocated via the phloem to the meristematic tissues.[1] The active form of the herbicide, clodinafop acid, is formed through hydrolysis in the plant.[7]

The primary mode of action is the inhibition of the enzyme acetyl-CoA carboxylase (ACCase). [1][2][8] ACCase is a critical enzyme in the biosynthesis of fatty acids, which are essential components of cell membranes and lipid-containing structures.[1] By inhibiting ACCase, **clodinafop-propargyl** disrupts fatty acid synthesis, leading to the cessation of cell growth and division, and ultimately, plant death.[1]



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Caption: Mechanism of action of **Clodinafop-propargyl**.

## Synthesis of Clodinafop-propargyl

Several synthetic routes for **clodinafop-propargyl** have been reported. A common method involves the esterification of (R)-2-[4-(5-chloro-3-fluoro-2-pyridyloxy)phenoxy]propanoic acid with propargyl alcohol.[5] Another approach is the "one-pot" synthesis from (R)-2-(4-hydroxyphenoxy)propionic acid, 5-chloro-2,3-difluoropyridine, and propargyl chloride, which has been reported to achieve a yield of 85%.[9]

A detailed experimental protocol for a two-step synthesis is provided below.

Experimental Protocol: Two-Step Synthesis of **Clodinafop-propargyl**[9][10]

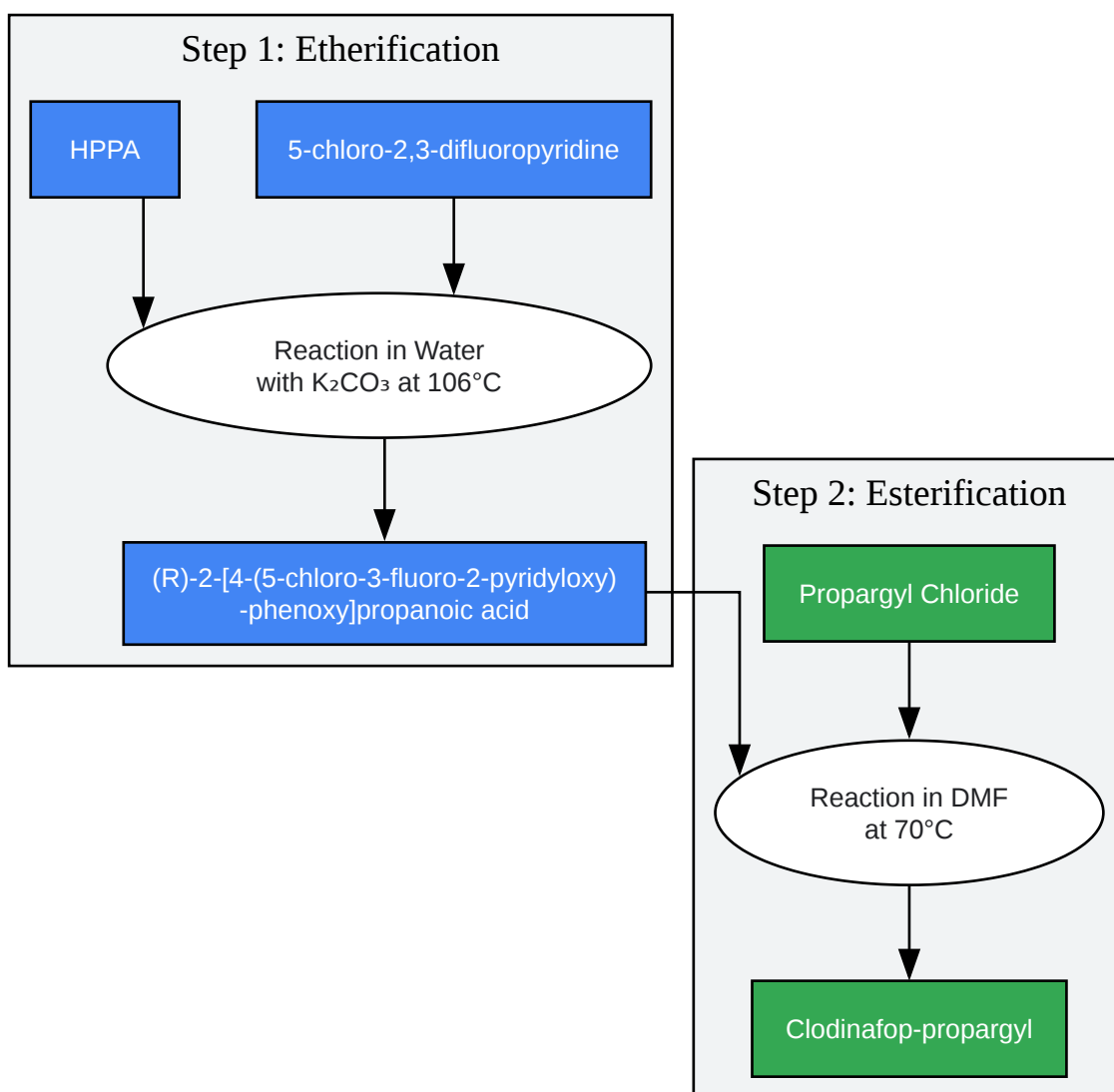
Step 1: Synthesis of (R)-2-[4-(5-chloro-3-fluoro-2-pyridyloxy)-phenoxy]propanoic acid

- In a reaction vessel, dissolve (R)-2-(4-hydroxyphenoxy)propionic acid (HPPA) in water.

- Add potassium carbonate ( $K_2CO_3$ ) as an acid-binding agent, with a molar ratio of  $K_2CO_3$  to HPPA of 2:1.
- The ratio of water to HPPA should be 1.075:1 by mass.
- Add 5-chloro-2,3-difluoropyridine to the mixture.
- Heat the reaction mixture to 106 °C and maintain for 3 hours.
- After the reaction is complete, cool the mixture and acidify with hydrochloric acid to a pH of 1-2 to precipitate the product.
- Filter the precipitate and wash with water to obtain the intermediate product.

#### Step 2: Esterification to **Clodinafop-propargyl**

- Dissolve the intermediate from Step 1 in dimethylformamide (DMF).
- Add propargyl chloride, with a molar ratio of propargyl chloride to the intermediate of 1.2:1.
- The mass ratio of DMF to the intermediate should be 1.925:1.
- Heat the reaction mixture to 70 °C and maintain for 5 hours.
- After the reaction, purify the product to obtain **clodinafop-propargyl**.



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Caption: Two-step synthesis workflow for **Clodinafop-propargyl**.

## Analytical Methods

The determination of **clodinafop-propargyl** and its metabolites in various matrices such as soil, water, and plant tissues is crucial for environmental monitoring and residue analysis. High-performance liquid chromatography (HPLC) and gas chromatography-mass spectrometry (GC/MS) are the most common analytical techniques employed.

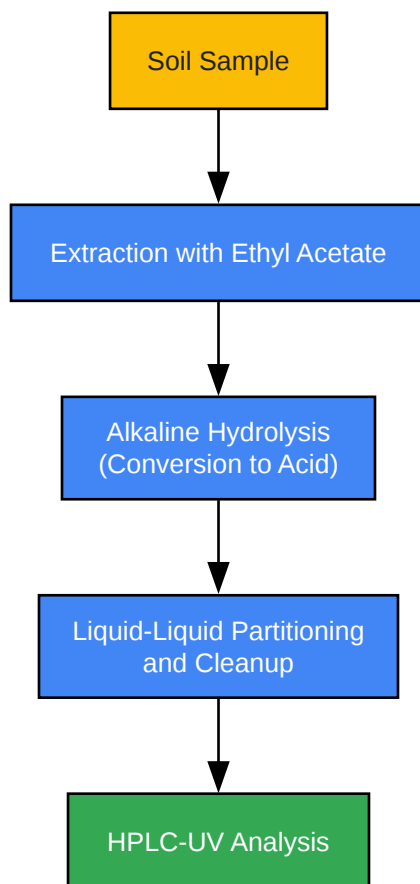
Table 2. Summary of Analytical Methods for **Clodinafop-propargyl**

Method	Matrix	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Recovery	Reference
HPLC-UV	Soil, Wheat	0.1 µg/mL (acid)	-	78-83%	<a href="#">[7]</a>
HPLC-UV	Technical & Formulations	-	-	-	<a href="#">[11]</a>
GC/MS	Soil	-	-	-	<a href="#">[12]</a>

Experimental Protocol: HPLC-UV Analysis of **Clodinafop-propargyl** in Soil[\[7\]](#)[\[8\]](#)

- Extraction:
  - Take a 20 g representative soil sample in a 250 mL Erlenmeyer flask.
  - Add a few drops of ammonia and mix.
  - After 1 hour, add 100 mL of ethyl acetate and shake for 30 minutes.
  - Filter the extract and repeat the extraction.
  - Combine the extracts and concentrate using a rotary evaporator.
- Hydrolysis:
  - Dissolve the residue in 50 mL of 0.1 N aqueous potassium hydroxide.
  - Heat at 60 °C for 30 minutes to hydrolyze the ester to clodinafop acid.
- Cleanup:
  - Cool the solution and wash with dichloromethane.
  - Acidify the aqueous layer to pH 2 with hydrochloric acid.
  - Extract the clodinafop acid with ethyl acetate.

- Evaporate the ethyl acetate and reconstitute the residue in acetonitrile for HPLC analysis.
- HPLC Conditions:
  - Column: C18 (250 mm x 4.6 mm i.d.)
  - Mobile Phase: Acetonitrile : Water (70:30, v/v)
  - Flow Rate: 1 mL/min
  - Injection Volume: 20 µL
  - Detection: UV at 215 nm



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Caption: Analytical workflow for **Clodinafop-propargyl** in soil.

## Toxicological Profile

The toxicological profile of **clodinafop-propargyl** has been evaluated in various studies. It exhibits low to moderate acute toxicity.

Table 3. Summary of Toxicological Data for **Clodinafop-propargyl**

Study Type	Species	Route	Value	Reference
Acute Oral LD <sub>50</sub>	Rat	Oral	1392 mg/kg bw	[13]
Acute Dermal LD <sub>50</sub>	Rat	Dermal	>2000 mg/kg bw	[13]
Acute Inhalation LC <sub>50</sub>	Rat	Inhalation	>2325 mg/m <sup>3</sup>	[13]
Skin Irritation	Rabbit	Dermal	Not an irritant	[13]
Eye Irritation	Rabbit	Ocular	Slight irritant	[13]
Skin Sensitization	Guinea Pig	Dermal	Sensitizer	[13]
Subchronic NOAEL (90-day)	Male Rat	Oral	7.8 mg/kg/day	[14]
Subchronic NOAEL (90-day)	Female Rat	Oral	24.0 mg/kg/day	[14]

Long-term exposure to **clodinafop-propargyl** may have toxic effects on the liver, kidney, and spleen in rats, with male rats showing greater sensitivity.[14]

## Conclusion

**Clodinafop-propargyl** is an effective herbicide for the control of grassy weeds in cereal crops. Its mechanism of action through the inhibition of ACCase is well-understood. Various synthetic and analytical methods have been developed and optimized for this compound. The toxicological data indicate low to moderate acute toxicity, with potential for target organ effects

upon chronic exposure. This guide provides a comprehensive overview of the key technical aspects of **clodinafop-propargyl**, serving as a valuable resource for the scientific community.

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